

(4-Butyrylphenyl)boronic acid molecular structure and weight

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Compound of Interest

Compound Name: (4-Butyrylphenyl)boronic acid

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Technical Guide: (4-Butyrylphenyl)boronic Acid Derivatives

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of the molecular structure and weight of phenylboronic acid derivatives. While information on **(4-Butyrylphenyl)boronic acid** is not readily available, this document focuses on the closely related and extensively studied compound, (4-Butylphenyl)boronic acid. The distinction lies in the functional group attached to the phenyl ring: a butyryl group contains a carbonyl ($-C=O$), whereas a butyl group is a saturated alkyl chain. This guide will provide the molecular and structural data for (4-Butylphenyl)boronic acid.

Quantitative Data Summary

The following table summarizes the key quantitative data for (4-Butylphenyl)boronic acid.

| Property | Value | Citations |
|-------------------|---------------------|-----------|
| Molecular Formula | C10H15BO2 | [1][2] |
| Molecular Weight | 178.04 g/mol | [1][2] |
| CAS Number | 145240-28-4 | [2] |
| Melting Point | 91-97 °C | [3] |
| Linear Formula | CH3(CH2)3C6H4B(OH)2 | |

Molecular Structure

The molecular structure of (4-Butylphenyl)boronic acid consists of a phenyl ring substituted with a butyl group and a boronic acid group (-B(OH)₂) at the para position.

Molecular structure of (4-Butylphenyl)boronic acid.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of (4-Butylphenyl)boronic acid, such as in Suzuki-Miyaura cross-coupling reactions, are extensive and application-specific. For specific methodologies, researchers are advised to consult peer-reviewed publications in the fields of organic synthesis and medicinal chemistry. Key suppliers like Sigma-Aldrich often provide certificates of analysis and basic safety information which can be accessed through their websites.[3]

Disclaimer: This document provides a summary of publicly available data. Researchers should always consult primary literature and safety data sheets before handling any chemical compounds.

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References

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- To cite this document: BenchChem. [(4-Butyrylphenyl)boronic acid molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289918#4-butyrylphenyl-boronic-acid-molecular-structure-and-weight]

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